

Technical Guide: Properties and Analysis of 2'-Deoxyadenosine-15N1

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Compound of Interest

Compound Name: 2'-Deoxyadenosine-15N1

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This technical guide provides a comprehensive overview of the molecular properties of **2'-Deoxyadenosine-15N1**, a stable isotope-labeled version of the endogenous nucleoside 2'-Deoxyadenosine. This document includes detailed information on its molecular weight, a generalized experimental protocol for its quantification using mass spectrometry, and an illustrative signaling pathway in which its unlabeled counterpart plays a critical role.

Data Presentation: Molecular Weight and Isotopic Composition

The precise quantification and identification of 2'-Deoxyadenosine in biological matrices often necessitate the use of a stable isotope-labeled internal standard. **2'-Deoxyadenosine-15N1**, where one of the five nitrogen atoms is replaced with the heavy isotope ^{15}N , is an ideal candidate for such applications. The molecular weights of the unlabeled compound and its $^{15}\text{N}_1$ isotopologue are summarized below.

Compound	Chemical Formula	Description	Average Molecular Weight (g/mol)	Monoisotopic Mass (Da)
2'-Deoxyadenosine	$C_{10}H_{13}N_5O_3$ [1] [2] [3]	The naturally occurring deoxyribonucleoside.	251.24 [1] [2]	251.10183929 [1]
2'-Deoxyadenosine- $^{15}N_1$	$C_{10}H_{13}(^{14}N)_4(^{15}N)_1O_3$	Singly ^{15}N -labeled isotopologue.	252.237	252.1015

Calculation of 2'-Deoxyadenosine- $^{15}N_1$ Molecular Weight:

The molecular weight of 2'-Deoxyadenosine- $^{15}N_1$ is calculated by summing the atomic weights of its constituent atoms. The chemical formula is $C_{10}H_{13}N_5O_3$. In the $^{15}N_1$ labeled version, four nitrogen atoms are the common ^{14}N isotope, and one is the ^{15}N isotope.

- Carbon (C): 10 atoms $\times$ 12.011 u = 120.11 u
- Hydrogen (H): 13 atoms $\times$ 1.008 u = 13.104 u
- Oxygen (O): 3 atoms $\times$ 15.999 u = 47.997 u
- Nitrogen-14 (^{14}N): 4 atoms $\times$ 14.003 u = 56.012 u[\[4\]](#)[\[5\]](#)
- Nitrogen-15 (^{15}N): 1 atom $\times$ 15.000 u = 15.000 u

Total Average Molecular Weight: 120.11 + 13.104 + 47.997 + 56.012 + 15.000 = 252.223 g/mol

Note: The monoisotopic mass is calculated using the mass of the most abundant isotope of each element.

Experimental Protocol: Quantification of 2'-Deoxyadenosine by LC-MS/MS

The following is a generalized protocol for the quantification of 2'-Deoxyadenosine in biological samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with an isotopically labeled internal standard like 2'-Deoxyadenosine- $^{15}\text{N}_1$.

1. Sample Preparation:

- Objective: To extract nucleosides from the biological matrix and remove interfering substances.
- Procedure:
 - For DNA analysis, start with 0.5-1 μg of DNA.
 - Enzymatic digestion of DNA is performed to release the constituent nucleosides. A common enzyme mixture includes nuclease P1, followed by alkaline phosphatase.
 - Spike the sample with a known concentration of the ^{15}N -labeled internal standard (e.g., 2'-Deoxyadenosine- $^{15}\text{N}_1$) prior to the final extraction step. This accounts for sample loss during preparation and variability in ionization.
 - Perform protein precipitation using a cold solvent like methanol or acetonitrile.
 - Centrifuge the sample to pellet the precipitated proteins.
 - The supernatant containing the nucleosides is collected and can be concentrated by vacuum centrifugation.
 - Reconstitute the dried extract in the initial mobile phase for LC-MS/MS analysis.

2. LC-MS/MS Analysis:

- Objective: To separate 2'-Deoxyadenosine from other sample components and detect and quantify it with high specificity and sensitivity.
- Instrumentation: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole or high-resolution mass spectrometer.

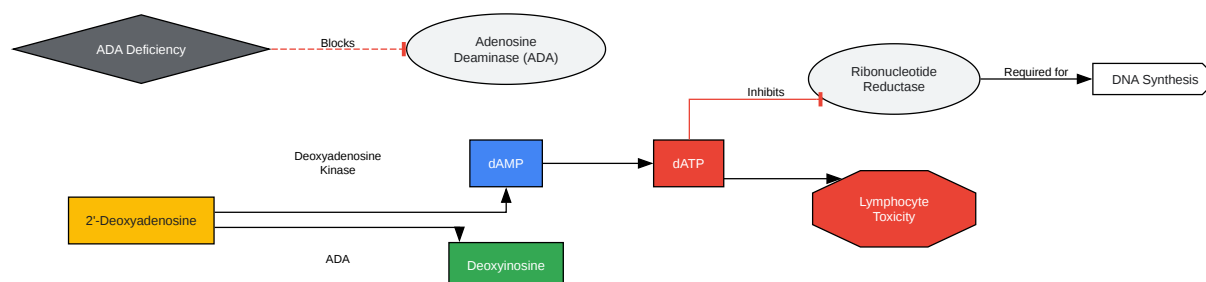
- Liquid Chromatography (LC) Conditions:
 - Column: A reverse-phase C18 column is commonly used for the separation of nucleosides.^[4]
 - Mobile Phase A: Water with an additive such as 0.1% formic acid to improve ionization.^[4]
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.^[4]
 - Gradient: A gradient elution is typically employed, starting with a low percentage of mobile phase B, which is gradually increased to elute the analytes.
 - Flow Rate: Dependent on the column dimensions, typically in the range of 150-400 $\mu\text{L}/\text{min}$.^[4]
 - Column Temperature: Maintained at a constant temperature, for example, 40°C, to ensure reproducible retention times.
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI) is generally used for the analysis of nucleosides.
 - Detection Mode: Multiple Reaction Monitoring (MRM) is employed for quantitative analysis on a triple quadrupole mass spectrometer. This involves monitoring a specific precursor ion to product ion transition for both the analyte and the internal standard.
 - 2'-Deoxyadenosine Transition: The precursor ion is the protonated molecule $[\text{M}+\text{H}]^+$, and a characteristic product ion is the protonated adenine base.
 - 2'-Deoxyadenosine- $^{15}\text{N}_1$ Transition: The precursor ion will have a mass shift corresponding to the number of ^{15}N labels, and the product ion may or may not have the label depending on the fragmentation pattern.
 - Data Analysis: The concentration of 2'-Deoxyadenosine in the sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal

standard and comparing this to a calibration curve prepared with known concentrations of the unlabeled standard and a fixed concentration of the internal standard.

Signaling Pathway and Experimental Workflow Visualization

2'-Deoxyadenosine in the Purine Salvage Pathway and ADA Deficiency

2'-Deoxyadenosine is a key metabolite in the purine salvage pathway. A critical enzyme in this pathway is Adenosine Deaminase (ADA), which converts deoxyadenosine to deoxyinosine. In individuals with ADA deficiency, deoxyadenosine accumulates, leading to a buildup of its phosphorylated form, deoxyadenosine triphosphate (dATP). Elevated dATP levels are toxic to lymphocytes, causing severe combined immunodeficiency (SCID).

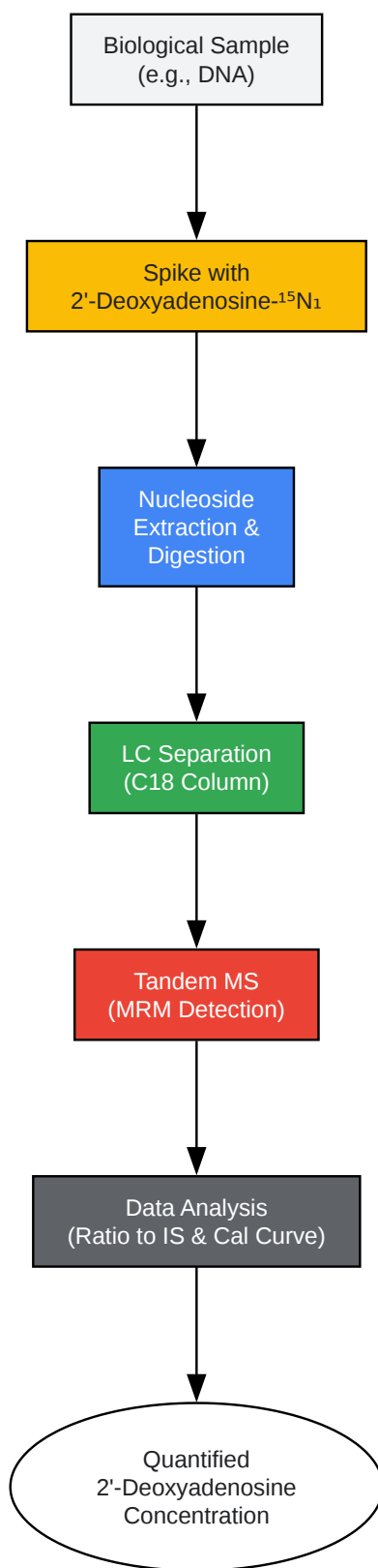


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Caption: Metabolism of 2'-Deoxyadenosine and the impact of ADA deficiency.

Generalized LC-MS/MS Workflow for 2'-Deoxyadenosine-¹⁵N₁ Analysis

The following diagram illustrates the typical workflow for quantifying 2'-Deoxyadenosine using a stable isotope-labeled internal standard.



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Caption: Workflow for 2'-Deoxyadenosine quantification by LC-MS/MS.

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